

# Proper Disposal Procedures for ICBA (Indene-C60 Bisadduct)

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## Compound of Interest

Compound Name: ICBA

Cat. No.: B594583

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential information on the proper disposal procedures for **ICBA** (Indene-C60 bisadduct), a fullerene derivative commonly used in organic electronics research. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

## ICBA Chemical and Physical Properties

A summary of the key quantitative data for **ICBA** is presented below, allowing for easy reference and comparison.

Property	Value
Chemical Name	Indene-C60 bisadduct
Molecular Formula	C <sub>78</sub> H <sub>16</sub>
CAS Number	1207461-57-1
Appearance	Brown to black powder or crystals
Solubility	Experiences solubility problems in common organic solvents

## Hazard Classification and Safety Precautions

There is conflicting information regarding the hazard classification of **ICBA**. One safety data sheet (SDS) indicates that it is not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. However, another SDS for a similar C60 derivative classifies it as a skin and eye irritant. Therefore, it is prudent to handle **ICBA** as a potential irritant.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat is recommended to prevent skin contact.

## ICBA Disposal Procedures

The proper disposal of **ICBA** waste is critical to prevent environmental contamination and ensure a safe laboratory environment. The following step-by-step guidance should be followed.

## Experimental Protocol for ICBA Waste Disposal

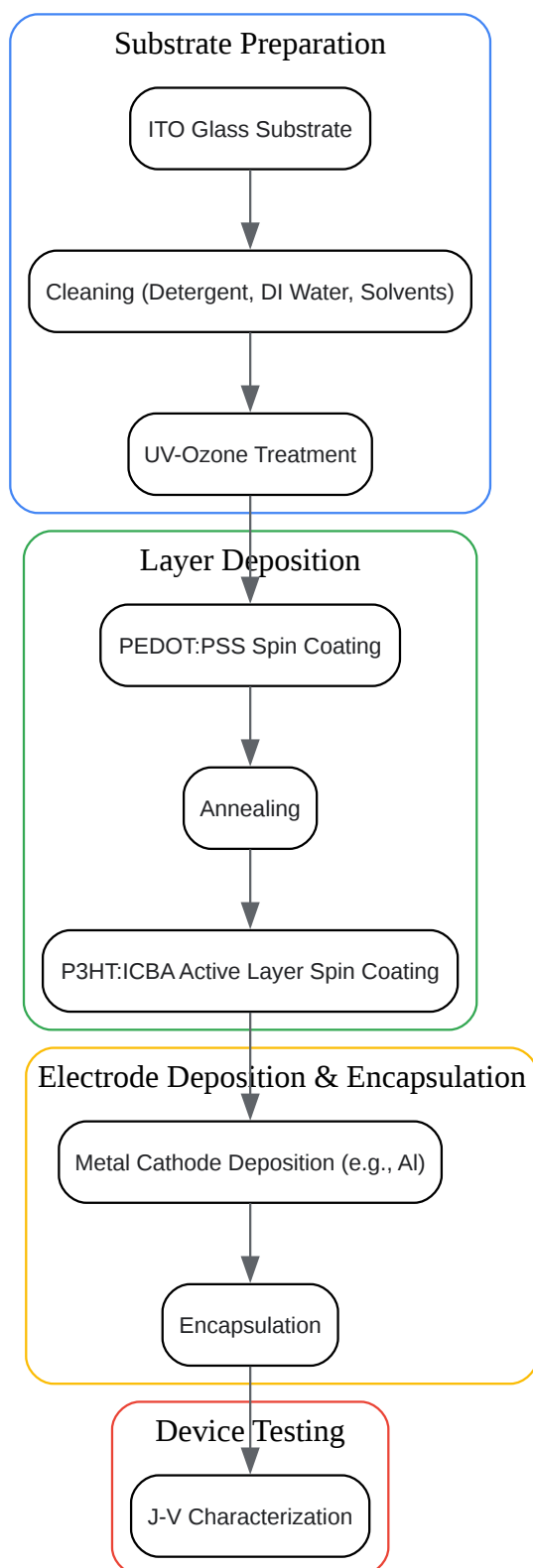
- **Waste Segregation:**
  - Collect all waste materials containing **ICBA**, including contaminated labware (e.g., pipette tips, vials), unused product, and contaminated solvents, in a designated and clearly labeled hazardous waste container.
  - Do not mix **ICBA** waste with other chemical waste streams unless compatibility has been confirmed.
- **Container Labeling:**
  - Label the waste container with "Hazardous Waste," the full chemical name ("Indene-C60 bisadduct"), and the approximate concentration and quantity of the waste.
- **Storage:**
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory.

- Ensure the storage area is well-ventilated and away from incompatible materials.
- Disposal Request:
  - Once the waste container is full, or if it has been in storage for an extended period, contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal.<sup>[1]</sup>
  - Follow all institutional and local regulations for hazardous waste pickup and disposal.<sup>[2][3]</sup>

Note on Non-Hazardous Classification: In the event that your institution's EHS department, based on a specific SDS, classifies **ICBA** as non-hazardous, follow their guidelines for non-hazardous chemical waste disposal.<sup>[4][5]</sup> This may involve disposal in regular laboratory trash for solid waste, provided it is not contaminated with other hazardous materials. However, given the conflicting safety information, treating it as hazardous waste is the more cautious approach.

## Experimental Workflow: Fabrication of a P3HT:ICBA Organic Solar Cell

To provide value beyond the product itself, this section details a common experimental workflow involving **ICBA**: the fabrication of a bulk heterojunction organic solar cell.



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Caption: Workflow for the fabrication of a P3HT:ICBA based organic solar cell.[6]

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